

An In-depth Technical Guide to the Solubility of Hydroxylammonium Sulfate

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Compound of Interest

Compound Name: Hydroxylammonium sulfate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **hydroxylammonium sulfate** in water and various organic solvents. The information is curated for professionals in research and development, particularly in the pharmaceutical and chemical industries, to facilitate its effective use in experimental design and process development.

Overview of Hydroxylammonium Sulfate

Hydroxylammonium sulfate, with the chemical formula $(\text{NH}_3\text{OH})_2\text{SO}_4$, is the sulfuric acid salt of hydroxylamine. It presents as a white, crystalline, odorless solid. This compound is a crucial reagent in organic synthesis, serving as a potent reducing agent and a key component in the preparation of oximes, hydroxamic acids, and other functional groups. Its stability compared to free hydroxylamine makes it a preferred choice in many laboratory and industrial applications.

Aqueous Solubility of Hydroxylammonium Sulfate

Hydroxylammonium sulfate is highly soluble in water. The solubility is temperature-dependent, increasing with a rise in temperature.

Quantitative Solubility Data in Water

The following table summarizes the solubility of **hydroxylammonium sulfate** in water at various temperatures, compiled from available scientific literature.

Temperature (°C)	Temperature (°F)	Solubility (g/100 mL)	Solubility (g/L)
20	68	58.7	587
21.1	70	≥ 100	≥ 1000[1]
25	77	~77.8	~778

Note: The value at 25°C was converted from 64.000 pounds per 100 pounds of water[2]. A study by Sheng Fang and Da-Hai Ren (2013) also provides extensive data on the density and viscosity of aqueous solutions of **hydroxylammonium sulfate** across a range of temperatures (283.15 K to 313.15 K), which is crucial for preparing solutions of specific concentrations[3].

Solubility in Organic Solvents

The solubility of **hydroxylammonium sulfate** in organic solvents is generally limited. It is most commonly described as slightly soluble in alcohols.

Qualitative and Quantitative Solubility in Organic Solvents

Solvent	CAS Number	Solubility	Notes
Methanol	67-56-1	Slightly soluble	Some sources indicate it is not soluble in methanol, especially without the presence of a base to neutralize the sulfate[4].
Ethanol	64-17-5	Slightly soluble	
Propanol	71-23-8	Slightly soluble	Inferred from general statements about its solubility in alcohols.
Acetone	67-64-1	Insoluble	Inferred from its ionic salt nature.
Dimethylformamide (DMF)	68-12-2	Sparingly soluble	Inferred from its polar aprotic nature.
Dimethyl Sulfoxide (DMSO)	67-68-5	Soluble	DMSO is a powerful solvent for many inorganic salts[5][6].

The limited solubility in many organic solvents is a critical consideration in synthetic chemistry. For reactions requiring the hydroxylamine moiety in an organic medium, hydroxylammonium chloride is often used as an alternative due to its better solubility in alcohols. Alternatively, as described in patent literature, a slurry of **hydroxylammonium sulfate** in an alcohol like methanol can be reacted with a base (e.g., sodium hydroxide) to generate a solution of free hydroxylamine for subsequent reactions[4].

Experimental Protocol for Solubility Determination: The Shake-Flask Method

The following is a detailed methodology for determining the solubility of **hydroxylammonium sulfate**, based on the widely accepted shake-flask method, consistent with OECD Guideline

105 for the Testing of Chemicals.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Principle

A surplus of the solid compound is equilibrated with a specific solvent at a constant temperature. The concentration of the dissolved solid in the saturated solution is then determined analytically.

Materials and Apparatus

- **Hydroxylammonium sulfate** (analytical grade)
- Solvent (e.g., deionized water, methanol, ethanol)
- Thermostatically controlled shaker or water bath
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE or PVDF)
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC, or titration apparatus)

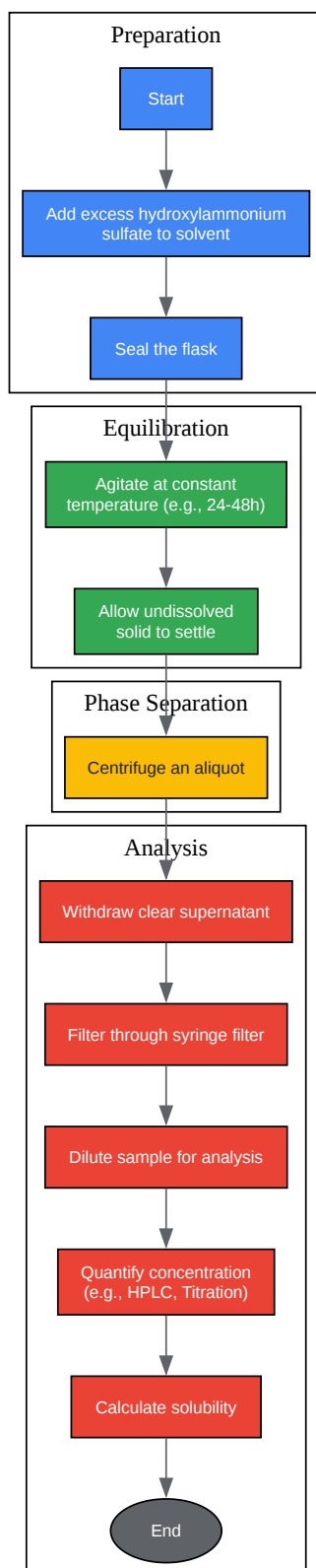
Experimental Procedure

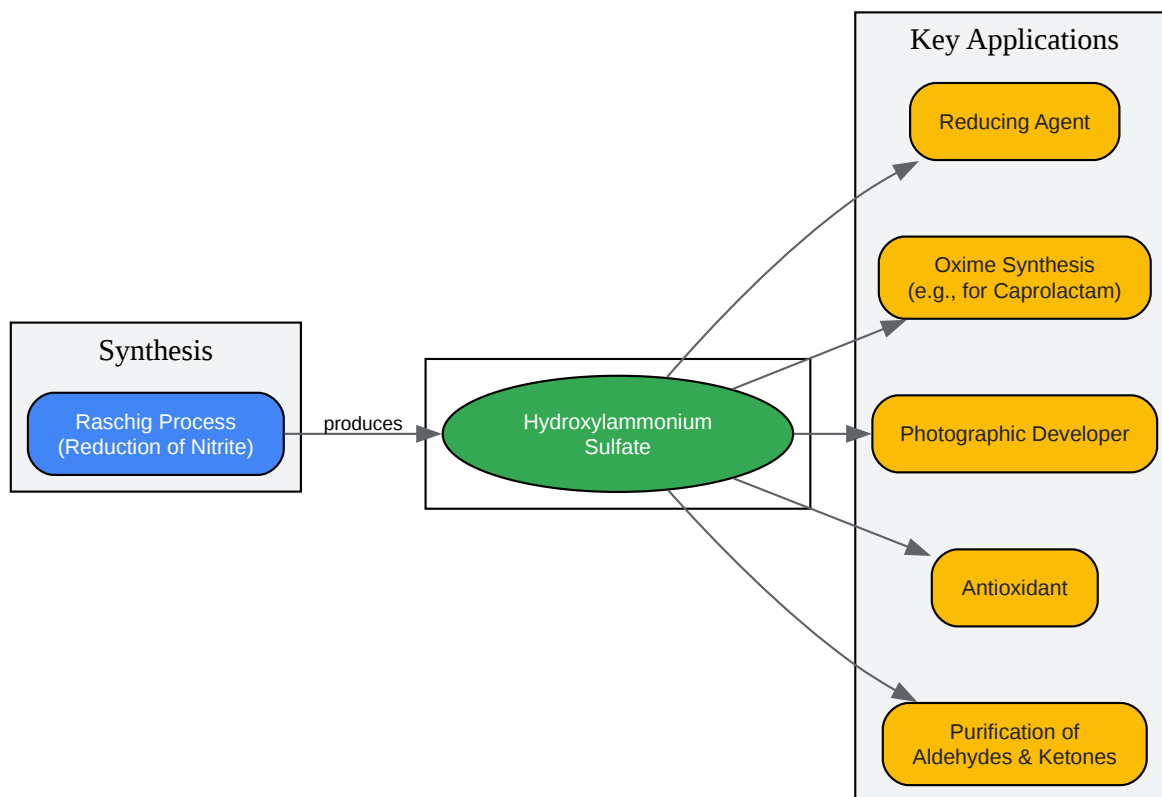
- **Preparation of the Test System:** Add an excess amount of **hydroxylammonium sulfate** to a flask containing a known volume of the solvent. The excess solid should be clearly visible.
- **Equilibration:** Seal the flask and place it in a thermostatically controlled shaker set to the desired temperature (e.g., $25\text{ }^{\circ}\text{C} \pm 0.5\text{ }^{\circ}\text{C}$). Agitate the mixture for a sufficient time to reach equilibrium. A preliminary test can determine the necessary equilibration time (typically 24-48 hours).
- **Phase Separation:** After equilibration, allow the mixture to stand at the test temperature to let the undissolved solid settle. Centrifuge an aliquot of the suspension to further separate the

solid and liquid phases.

- **Sample Collection and Preparation:** Carefully withdraw a sample from the clear supernatant. To remove any remaining solid particles, filter the sample immediately using a syringe filter that has been pre-warmed to the test temperature.
- **Quantification:** Accurately dilute the filtered saturated solution to a concentration within the working range of the chosen analytical method. Determine the concentration of **hydroxylammonium sulfate** in the diluted solution.
- **Calculation:** Calculate the solubility of **hydroxylammonium sulfate** in the solvent at the test temperature, taking into account the dilution factor. The result is typically expressed in g/100 mL or g/L.

Experimental Workflow Diagram





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